

A Comprehensive Technical Guide to the Safe Handling of 5-Methyl-2-nitrobenzonitrile

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Compound of Interest

Compound Name: 5-Methyl-2-nitrobenzonitrile

Cat. No.: B3015653

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This guide provides an in-depth framework for the safe handling, storage, and emergency management of **5-Methyl-2-nitrobenzonitrile** (CAS No: 64113-86-6), a compound utilized in various research and development applications. The protocols and information herein are synthesized from authoritative safety data sheets and chemical safety literature to ensure the well-being of laboratory personnel and the integrity of research outcomes. This document is intended for researchers, scientists, and drug development professionals who may work with this substance.

Compound Identification and Core Hazard Profile

5-Methyl-2-nitrobenzonitrile is an aromatic nitrile compound. Understanding its fundamental properties is the first step in a comprehensive safety assessment.

Property	Value	Source
IUPAC Name	5-methyl-2-nitrobenzonitrile	[1]
CAS Number	64113-86-6	[2] [3] [4]
Molecular Formula	C ₈ H ₆ N ₂ O ₂	[1] [2] [3] [4]
Molecular Weight	162.15 g/mol	[1] [2] [4] [5]

The primary operational risk associated with this compound stems from its toxicity profile. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the

following hazard summary.

GHS Classification	Hazard Statement	Signal Word
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning[6]
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin	Warning[6]
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	Warning[6]
Skin Irritation (Category 2)	H315: Causes skin irritation	Warning[6][7]
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	Warning[6][7]

These classifications mandate a stringent approach to exposure control. The compound is harmful via all primary routes of laboratory exposure—ingestion, skin contact, and inhalation—and can cause significant irritation to the skin and eyes.[6]

Prophylactic Safety: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, prioritizing engineering controls and supplemented by rigorous PPE protocols, is essential to minimize exposure risk.

Primary Engineering Controls: The Chemical Fume Hood

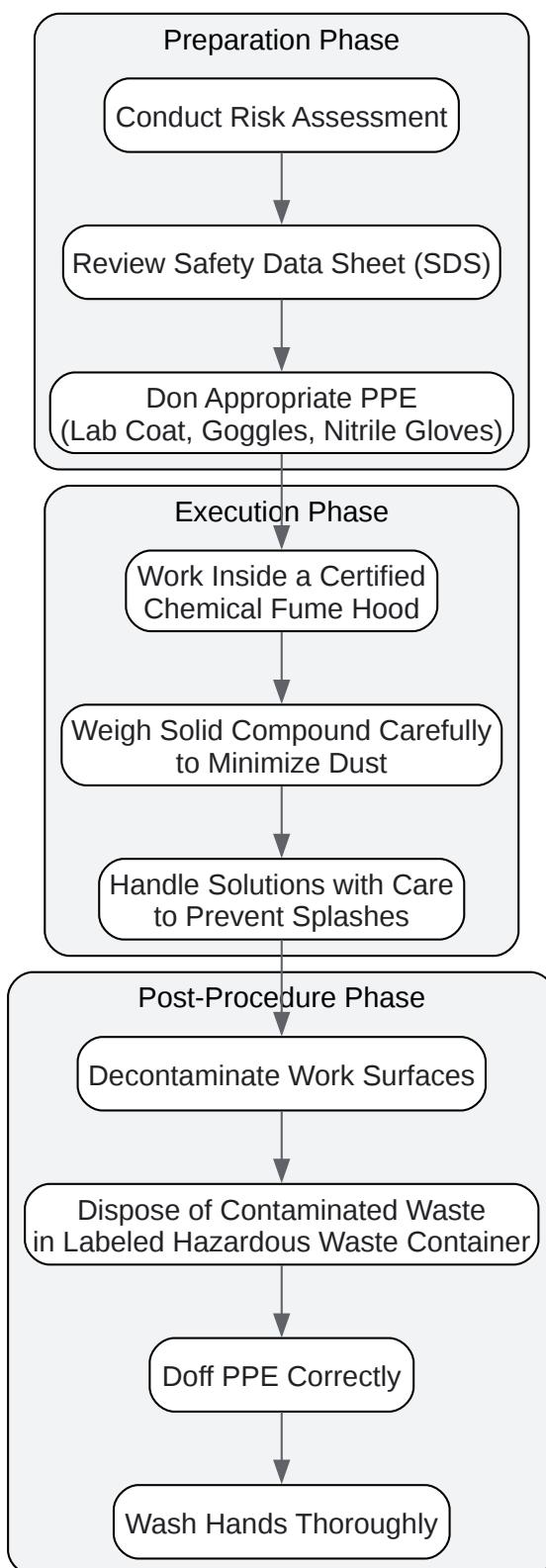
All manipulations of **5-Methyl-2-nitrobenzonitrile**, especially those involving the solid powder or solutions, must be conducted within a certified and properly functioning chemical fume hood. [8][9] The fume hood serves as the primary barrier, capturing dust and vapors at the source to prevent inhalation, which is a significant exposure risk.[6]

Personal Protective Equipment (PPE): The Last Line of Defense

PPE is not a substitute for robust engineering controls but is critical for safeguarding against incidental contact or unforeseen events.

- Hand Protection: Disposable nitrile gloves are the standard for providing a barrier against incidental contact.[\[10\]](#)[\[11\]](#) It is crucial to understand that thin nitrile gloves offer splash protection and are not intended for prolonged immersion.[\[11\]](#) Gloves must be inspected before use and disposed of immediately if contamination is suspected.[\[11\]](#)[\[12\]](#) For tasks with higher splash risk, thicker gloves may be appropriate.[\[12\]](#)
- Eye and Face Protection: Chemical splash goggles are mandatory.[\[13\]](#) If there is a significant risk of splashing, a full-face shield should be worn in addition to goggles to protect the entire face.[\[13\]](#)
- Body Protection: A properly fastened laboratory coat must be worn to protect skin and personal clothing.[\[2\]](#)[\[6\]](#)
- Respiratory Protection: If work must be performed outside a fume hood where dust or aerosols could be generated, a NIOSH-approved respirator with an appropriate particulate filter is required.[\[7\]](#)

The following diagram illustrates the logical workflow for routine handling, emphasizing the integration of safety measures at each step.

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Caption: Workflow for Routine Safe Handling.

Standard Operating Procedures: Handling and Storage

Adherence to standardized procedures is critical for consistent and safe laboratory operations.

Safe Handling Protocol

- Preparation: Before handling, ensure the work area inside the fume hood is clean and uncluttered. Protect the work surface with disposable plastic-backed absorbent paper.[12]
- Aliquotting: When weighing the solid, use a spatula and perform the task slowly to prevent the generation of airborne dust.
- Container Management: Keep the container of **5-Methyl-2-nitrobenzonitrile** tightly closed when not in use to prevent contamination and accidental spills.[6]
- Hygiene: Do not eat, drink, or smoke in the laboratory.[6][8] Always wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[6][7]

Storage Requirements

- Location: Store the compound in a cool, dry, and well-ventilated area.[6][8][9]
- Security: The storage location should be locked to restrict access to authorized personnel only.[6][8]
- Segregation: Store away from incompatible materials, particularly strong oxidizing agents and strong acids.[6][9]
- Container Integrity: Ensure the container is tightly sealed and clearly labeled.[6]

Emergency Protocols: Spill and Exposure Management

Preparedness is key to mitigating the consequences of an accidental release or exposure.

First-Aid Measures for Exposure

Immediate and correct first aid can significantly reduce harm. The following protocols should be followed.

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration, but avoid mouth-to-mouth resuscitation.[\[2\]](#)[\[8\]](#) Seek immediate medical attention.[\[6\]](#)[\[7\]](#)
- Skin Contact: Immediately flush the affected skin with copious amounts of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[\[6\]](#)[\[7\]](#)[\[14\]](#) Seek medical attention if irritation develops or persists.[\[6\]](#)
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally.[\[6\]](#)[\[7\]](#)[\[14\]](#) Remove contact lenses if present and easy to do.[\[6\]](#) Seek immediate medical attention.[\[7\]](#)
- Ingestion: Do NOT induce vomiting.[\[2\]](#)[\[7\]](#)[\[8\]](#) If the person is conscious, rinse their mouth with water.[\[2\]](#)[\[6\]](#) Never give anything by mouth to an unconscious person.[\[2\]](#)[\[7\]](#) Call a physician or poison control center immediately.[\[8\]](#)

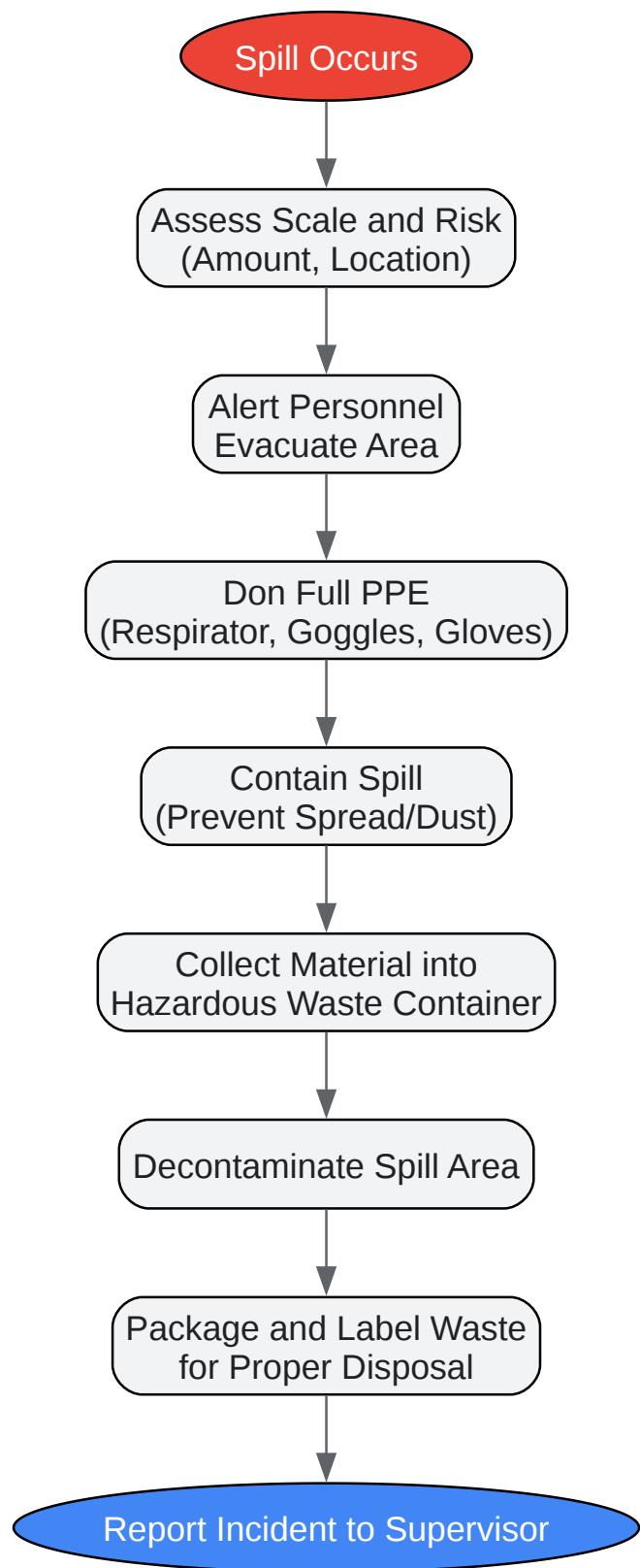
Experimental Protocol: Solid Spill Cleanup

In the event of a spill, a systematic response is required to ensure personnel safety and prevent environmental contamination.

- Evacuate and Secure the Area: Immediately alert others in the vicinity and evacuate non-essential personnel from the spill area.[\[2\]](#)
- Don PPE: Before attempting cleanup, don the appropriate PPE, including a respirator, chemical-resistant gloves, and safety goggles.[\[2\]](#)[\[14\]](#)
- Contain the Spill: Prevent the powder from becoming airborne. If safe to do so, cover the spill with a plastic sheet to minimize dust dispersion.
- Clean Up: Carefully sweep or vacuum the spilled solid material.[\[7\]](#) Avoid actions that generate dust. Place the collected material and any contaminated cleanup supplies (e.g., paper towels, gloves) into a suitable, labeled, and sealed container for hazardous waste disposal.[\[2\]](#)[\[7\]](#)

- Decontaminate: Wipe the spill area with a suitable solvent and then wash with soap and water.
- Dispose: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.
- Report: Report the incident to the laboratory supervisor or safety officer.

The following flowchart details the decision-making process for responding to a chemical spill.



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Caption: Emergency Response Flowchart for a Spill.

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